

Triethyl Citrate: A Versatile and Eco-Friendly Solvent for Green Chemistry Applications

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Compound of Interest

Compound Name: Triethyl Citrate

Cat. No.: B1682540

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Introduction

Triethyl citrate (TEC) is an ester of citric acid, recognized for its favorable safety profile and biodegradability, making it a prominent green solvent in various industrial applications.^{[1][2]} Produced from the fermentation of natural resources, TEC is a colorless, odorless oily liquid with low toxicity.^{[1][3][4]} Its utility spans across the pharmaceutical, food, cosmetic, and polymer industries, where it functions as a plasticizer, solvent, and flavoring agent.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **triethyl citrate** as a solvent in green chemistry, with a focus on its synthesis and potential applications in organic reactions and biocatalysis.

Physicochemical Properties and Solubility

Triethyl citrate's properties make it an attractive alternative to traditional volatile organic solvents. It is miscible with alcohol and diethyl ether, and soluble in water.^[1]

Table 1: Physicochemical Properties of **Triethyl Citrate**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₀ O ₇	[5]
Molecular Weight	276.28 g/mol	[5]
Boiling Point	294 °C	[5]
Melting Point	-55 °C	[5]
Density	1.137 g/cm ³	[5]
Water Solubility	6.5 g/100 mL (25 °C)	[3]

Table 2: Solubility of **Triethyl Citrate** in Various Solvents

Solvent	Solubility
Water	Soluble (6.5 g/100 mL at 25°C)[3]
Ethanol	Miscible[1]
Diethyl Ether	Miscible[1]
Most Organic Solvents	Soluble[3]
Oils	Insoluble[3]

Applications in Green Chemistry

Triethyl citrate's primary application in green chemistry is as a non-toxic plasticizer for polymers such as polyvinyl chloride (PVC) and in pharmaceutical coatings.[1][2] It is also utilized as a solvent and fixative in cosmetics and personal care products.[1] While its potential as a green reaction medium in organic synthesis is recognized, detailed protocols for specific reactions are not widely available in peer-reviewed literature. The following sections detail its synthesis and explore its potential in other green chemistry applications.

Application Note 1: Synthesis of Triethyl Citrate

The industrial synthesis of **triethyl citrate** is a prime example of a green chemical process, utilizing renewable feedstocks—citric acid and ethanol.[3] The most common method is the

esterification of citric acid with ethanol, often employing a solid acid catalyst to minimize waste and facilitate catalyst recovery.[\[3\]](#)

Experimental Protocols

Protocol 1: Synthesis of **Triethyl Citrate** via Reactive Distillation with an Ion-Exchange Resin Catalyst

This protocol is based on a continuous reactive distillation process, which enhances reaction conversion by continuously removing water, a byproduct of the esterification.[\[3\]](#)

Materials:

- Citric Acid
- Ethanol
- Macroporous Amberlyst 15 ion-exchange resin catalyst
- Reactive distillation column (e.g., 5-m glass column)[\[3\]](#)
- Prereactor (optional)
- Simple distillation column (for water removal, optional)[\[3\]](#)

Procedure:

- Catalyst Loading: Pack the reactive section of the distillation column with the Amberlyst 15 ion-exchange resin.
- Feed Preparation: Prepare a feed stream of citric acid and an excess of ethanol. The molar ratio of ethanol to citric acid can be varied to optimize conversion.[\[3\]](#)
- Reaction Setup:
 - Scheme A (Reactive Distillation Only): Feed the citric acid and ethanol mixture directly into the reactive distillation column.[\[3\]](#)

- Scheme B (Prereactor + Reactive Distillation): React the citric acid and ethanol in a prereactor before feeding the mixture to the reactive distillation column.[3]
- Scheme C (Prereactor + Water Removal + Reactive Distillation): After the prereactor, remove water from the mixture using a simple distillation column before it enters the reactive distillation column.[3]
- Reaction Conditions:
 - Temperature: Operate the column at a moderately elevated pressure (e.g., 2.5 bar) to increase the reaction temperature and enhance kinetic rates without causing product degradation.[3]
 - Reflux Ratio: Maintain a low reflux ratio ($L/D < 0.1$) to prevent the reintroduction of water into the reactive zone.[3]
- Product Collection: Continuously withdraw the **triethyl citrate** product from the bottom of the column. The main byproduct is typically diethyl citrate.[3]
- Purification: The product stream can be further purified by distillation to achieve a high purity of **triethyl citrate** (e.g., >98.5 wt%).[3]

Protocol 2: Synthesis of **Triethyl Citrate** using an Acidic Functional Ionic Liquid Catalyst

This protocol describes a batch process using a reusable acidic ionic liquid as a catalyst.

Materials:

- Citric Acid (0.15 mol)
- Ethanol
- Acidic functionalized ionic liquid (e.g., $[\text{HSO}_3\text{-pmim}]\text{CH}_3\text{-ph-SO}_3$), 10.0% by weight of reactants
- Toluene (75 mL)
- Reaction vessel equipped with a stirrer and condenser

Procedure:

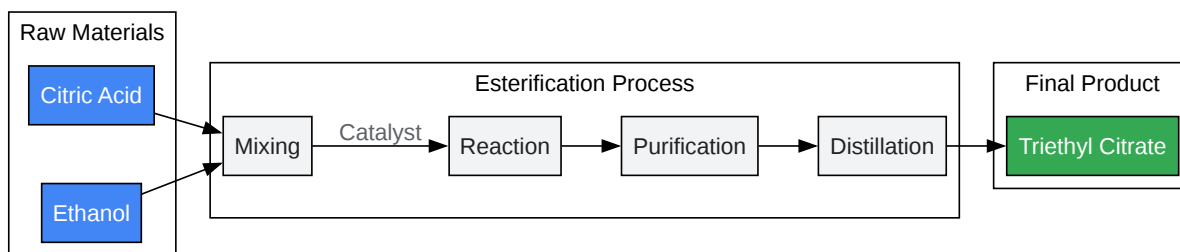
- **Reactant Charging:** In the reaction vessel, combine citric acid, ethanol (at a molar ratio of 6.0:1 to citric acid), the ionic liquid catalyst, and toluene.
- **Reaction Conditions:** Heat the mixture to a temperature range of 80-120°C with continuous stirring for 8 hours.
- **Product Isolation:** After the reaction is complete, cool the mixture. The ionic liquid can be separated and reused. The **triethyl citrate** product can be isolated from the toluene solution by distillation.
- **Yield:** This method can achieve a yield of up to 94.5%. The ionic catalyst can be reused multiple times without a significant loss in activity.

Quantitative Data

Table 3: Comparison of Catalytic Systems for **Triethyl Citrate** Synthesis

Catalyst	Molar Ratio (Ethanol:Citric Acid)	Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
Amberlyst 15 (Reactive Distillation)	Varied	Elevated (under pressure)	Continuous	>98.5 (product purity)	[3]
Phosphonated USY Zeolite (P2USY)	5:1 to 20:1	90-130	Not specified	82	
[HSO ₃ -pmim]CH ₃ -ph-SO ₃	6:1	80-120	8	94.5	

Experimental Workflow



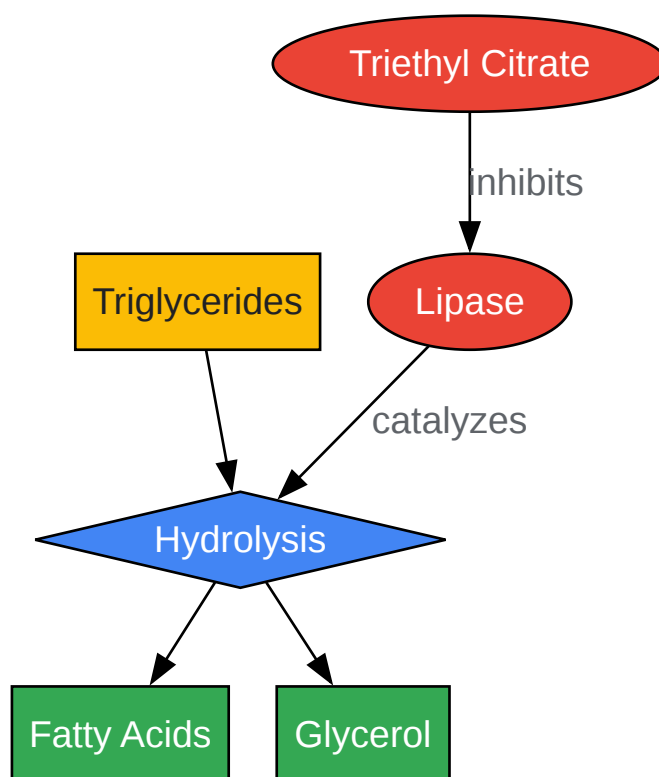
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Caption: General workflow for the synthesis of **triethyl citrate**.

Application Note 2: Triethyl Citrate in Biocatalysis

Triethyl citrate has potential applications in biocatalysis, particularly in reactions involving lipases. Lipases are enzymes that can catalyze esterification and transesterification reactions in non-aqueous media. The use of a green solvent like **triethyl citrate** can enhance the environmental friendliness of these processes. One area of interest is the enzymatic hydrolysis of triglycerides, where **triethyl citrate** has been investigated for its inhibitory effects on lipase activity, which can be relevant in designing controlled-release systems.[6]

Logical Relationship: Inhibition of Enzymatic Triglyceride Hydrolysis



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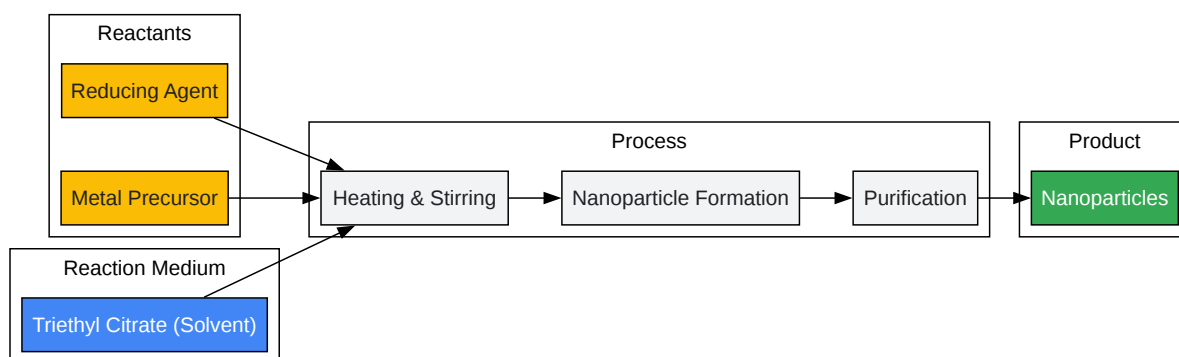
Caption: Inhibition of lipase-catalyzed triglyceride hydrolysis by **triethyl citrate**.

While the inhibitory role is noted, detailed protocols for using **triethyl citrate** as a solvent for preparative biocatalytic reactions are not readily available. Further research is needed to establish optimal conditions for various enzyme-substrate systems in this green solvent.

Application Note 3: Potential Use in Nanoparticle Synthesis

The synthesis of nanoparticles in green solvents is a rapidly developing area of research. While citrate ions (from salts like sodium citrate) are widely used as reducing and capping agents in the synthesis of metal nanoparticles, the use of **triethyl citrate** as the solvent medium is less explored.^[7] Given its properties, **triethyl citrate** could potentially serve as a non-toxic and high-boiling solvent for the synthesis of various types of nanoparticles, offering better control over particle size and morphology due to its coordinating ability and high boiling point.

Experimental Workflow: General Approach for Nanoparticle Synthesis



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Caption: A conceptual workflow for nanoparticle synthesis using **triethyl citrate** as a solvent.

Researchers interested in this application would need to conduct exploratory studies to determine the optimal synthesis parameters, such as temperature, precursor concentration, and the choice of reducing and stabilizing agents in a **triethyl citrate** medium.

Conclusion

Triethyl citrate stands out as a valuable green solvent with a well-established, sustainable production process. Its primary applications are in the polymer, pharmaceutical, and cosmetic industries. While its potential as a reaction medium in broader organic synthesis, catalysis, and nanotechnology is promising, there is a clear need for more research and publication of detailed experimental protocols to facilitate its wider adoption in these areas. The information provided in these application notes serves as a foundation for researchers and professionals to utilize and further explore the capabilities of **triethyl citrate** in advancing green chemistry.

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